

# Nordeprenyl-d5 Proper Disposal Procedures

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## Compound of Interest

Compound Name: Nordeprenyl-d5

CAS No.: 1189725-08-3

Cat. No.: B563943

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## Executive Safety Summary

**Nordeprenyl-d5** (N-Desmethylselegiline-d5) is a deuterated internal standard used primarily in mass spectrometry (LC-MS/GC-MS) for the quantification of selegiline metabolites. While it is a research-grade standard, it possesses significant biological activity as an amphetamine derivative and monoamine oxidase (MAO) inhibitor analog.[1]

Immediate Hazard Profile:

- Biological: Acute Toxicity (Oral); Specific Target Organ Toxicity (STOT).[2]
- Chemical: Combustible solid; highly flammable if dissolved in organic solvents (e.g., Methanol, Acetonitrile).[1]
- Radiological:NONE. (See Section 2).

## The Isotope Distinction (Critical Compliance)

Do not dispose of **Nordeprenyl-d5** in radioactive waste bins.

A common compliance failure in bioanalytical labs is the misclassification of deuterated standards as "radioactive" due to the isotopic labeling.

- Deuterium (<sup>2</sup>H) is a stable isotope. It does not undergo radioactive decay.
- Regulatory Status: The EPA and NRC do not regulate stable isotopes under the Atomic Energy Act.
- Disposal Logic: **Nordeprenyl-d5** must be disposed of based solely on its chemical toxicity and the solvent matrix in which it is dissolved.



*Scientist-to-Scientist Note: Misclassifying stable isotopes as radioactive waste not only increases disposal costs by 10-20x but can also trigger unnecessary regulatory audits for your facility's Radiation Safety Officer (RSO).*

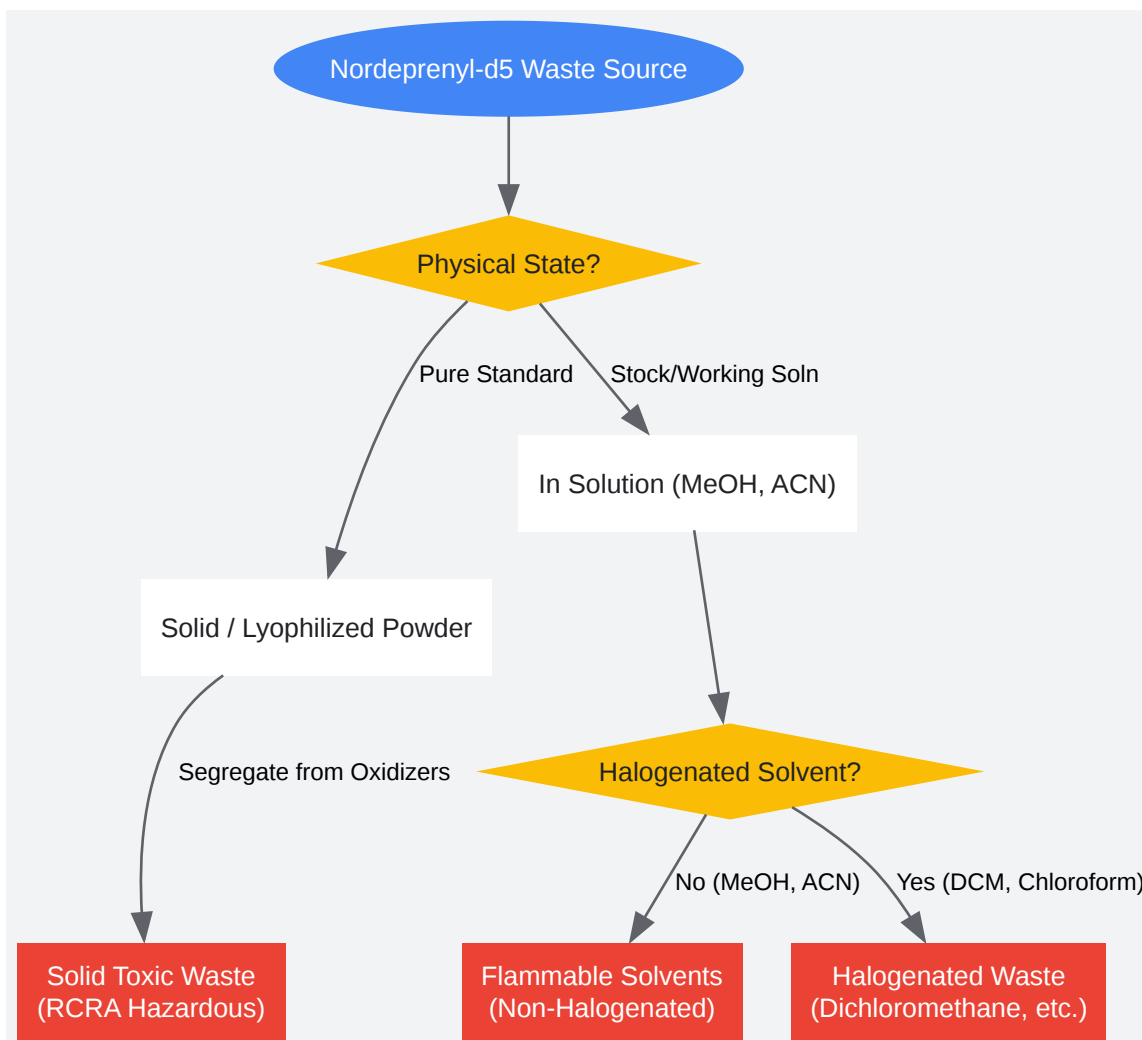
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## Disposal Decision Matrix

The correct disposal stream depends entirely on the physical state of the material at the time of disposal.

## Workflow Visualization

The following logic gate ensures you select the correct waste stream, preventing incompatible chemical mixing.



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Figure 1: Decision matrix for segregating **Nordeprenyl-d5** waste based on physical state and solvent compatibility.

## Step-by-Step Disposal Protocols

### Scenario A: Disposal of Expired Stock Solutions (Liquid)

Most **Nordeprenyl-d5** is stored as a 100 µg/mL or 1 mg/mL solution in Methanol or Acetonitrile. In this context, the solvent is the primary driver for waste classification (Ignitability - D001).[1]

- PPE Requirements: Nitrile gloves, safety glasses, lab coat.[1]
- Vial Processing:

- Do not pour the solution down the sink.
- Decant the liquid into the Flammable Organic Waste carboy (Red Label).
- Note: If the solvent is Methanol or Acetonitrile, it goes into "Non-Halogenated."<sup>[1]</sup> If dissolved in Dichloromethane (rare for this analyte), use "Halogenated."<sup>[1]</sup>
- Rinsing:
  - Rinse the empty vial once with the compatible solvent (e.g., MeOH).<sup>[1]</sup>
  - Add the rinsate to the same waste carboy.
- Glassware:
  - Deface the label on the empty vial.
  - Dispose of the vial in the Glass/Sharps container (unless your facility requires triple-rinsed glass to be treated as hazardous debris).

## Scenario B: Disposal of Neat Solid (Powder)

If disposing of an old vial of pure powder (>1 mg):

- Containment: Keep the cap tightly closed. Do not empty the powder into a general bin.
- Secondary Container: Place the entire vial into a clear plastic waste bag (Ziploc style).
- Labeling: Apply a hazardous waste tag.
  - Chemical Name: **Nordeprenyl-d5** (N-Desmethylselegiline-d5).
  - Hazards: Toxic, Irritant.<sup>[1][3]</sup>
  - Constituents: 100% **Nordeprenyl-d5**.
- Binning: Place in the Solid Hazardous Waste drum (often the Black or Blue drum, depending on vendor).

## Spill Contingency Plan

Accidental release of milligram quantities of amphetamine analogs requires immediate containment to prevent inhalation of dust or transdermal absorption.

Response Workflow:

- Evacuate & Ventilate: If a powder spill occurs outside a fume hood, clear the immediate area.<sup>[1]</sup>
- PPE Upgrade: Double nitrile gloves and a particulate respirator (N95 minimum) if dust is visible.
- Containment:
  - Liquid Spill: Cover with absorbent pads.
  - Solid Spill: Do not sweep (creates dust). Cover with a wet paper towel (water or methanol) to dampen the powder, then wipe up.<sup>[1]</sup>
- Decontamination: Clean the surface with 10% bleach solution or a detergent to degrade residual amines, followed by a water rinse.<sup>[1]</sup>
- Disposal: Place all contaminated wipes/pads into a sealed bag and dispose of as Solid Hazardous Waste.

## Technical Data & Regulatory Reference

Parameter	Specification	Regulatory Implication
CAS Number	1000236-43-0 (labeled)	Unique identifier for waste manifesting.
Parent Compound	Selegiline (Deprenyl)	Classifies waste as "Toxic" (Amine metabolite).
RCRA Code	Not P-Listed.[4]	Defaults to Toxic, N.O.S. or D001 (if in solvent).[1]
Flash Point	Solvent Dependent	Neat solid is combustible; MeOH solution < 12°C.
Water Solubility	Low	Do not attempt sink disposal; bioaccumulative potential.

## References

- Cayman Chemical. (2023). Safety Data Sheet: Nortriptyline (used as proxy for amine metabolite handling). Retrieved from
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